

# "Resolving solubility issues of Camphor benzalkonium methosulfate in complex mixtures"

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## Compound of Interest

Compound Name:	Camphor benzalkonium methosulfate
Cat. No.:	B1240364

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## Technical Support Center: Camphor Benzalkonium Methosulfate (CBM) Solubility

Welcome to the technical support center for **Camphor Benzalkonium Methosulfate (CBM)**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on resolving solubility challenges encountered when incorporating CBM into complex mixtures.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Camphor Benzalkonium Methosulfate (CBM)** and what are its general solubility properties?

**A1:** **Camphor Benzalkonium Methosulfate (CBM)** is a quaternary ammonium compound used in cosmetic and personal care products as a UV-B filter and antimicrobial agent.<sup>[1][2][3]</sup> It is classified as a soluble organic UV filter.<sup>[1][3]</sup> Generally, it is soluble in water and alcohol solvents.<sup>[4]</sup> As a cationic surfactant, its solubility can be influenced by the overall composition of the formula, particularly the presence of other charged molecules.<sup>[5][6][7]</sup>

**Q2:** In what types of products is CBM typically used, and what is its maximum permitted concentration?

A2: CBM is primarily used in sun protection creams, after-sun products, and other cosmetics with UV protection.[2][3] In the European Union, it is permitted for use as a UV filter in cosmetic products at a maximum concentration of 6.0% w/w.[1][4]

Q3: What are the common causes of CBM precipitation in a complex formulation?

A3: As a cationic (positively charged) surfactant, CBM can interact with anionic (negatively charged) ingredients in a formulation, leading to the formation of an insoluble complex and subsequent precipitation.[7] Other factors that can influence its solubility include pH, temperature, and the presence of certain electrolytes or polymers. Incompatibilities with other ingredients in the oil or water phase of an emulsion can also lead to stability issues.[5][8]

Q4: How does pH affect the solubility and stability of CBM in a formulation?

A4: The pH of a formulation can significantly impact the stability of cationic surfactants like CBM.[5] While specific data on the optimal pH range for CBM solubility is limited, for formulations containing cationic ingredients, it is generally advisable to maintain a pH that ensures the stability of all components. For instance, when formulating with certain inorganic UV filters like zinc oxide in oil-in-water emulsions, a pH of 7.1 or greater is recommended to prevent the formation of ions that can lead to instability.[8] It is crucial to evaluate the pH of the final formulation and adjust as necessary to ensure CBM remains fully solubilized.

## Troubleshooting Guides

### Issue 1: Cloudiness or Precipitation Observed After Adding CBM to the Formulation

Possible Cause: Incompatibility with anionic ingredients.

Troubleshooting Steps:

- Review Formulation Components: Identify all anionic ingredients in your formulation, such as certain surfactants (e.g., sulfates, carboxylates), emulsifiers, or polymers.
- Ingredient Substitution: If an anionic ingredient is suspected to be the cause, consider replacing it with a non-ionic or cationic alternative.

- Order of Addition: Experiment with the order of addition of ingredients. It may be beneficial to add CBM to a portion of the water phase before combining it with other potentially reactive components.
- pH Adjustment: Measure the pH of the formulation. Adjusting the pH to a more neutral or slightly acidic/alkaline range (depending on the overall formulation) may improve solubility. Conduct stability testing at various pH levels to determine the optimal range for your specific formulation.

## Issue 2: CBM Crystallization in the Final Product Over Time or at Lower Temperatures

Possible Cause: Poor solubilization in the oil phase of an emulsion or exceeding the solubility limit.

Troubleshooting Steps:

- Solvent System Optimization: CBM is soluble in alcohols and other polar solvents.[\[4\]](#) Ensure that the solvent system in your formulation is adequate to keep CBM solubilized at all expected storage temperatures.
- Emollient Selection: The choice of emollients in the oil phase can impact the solubility of UV filters. Experiment with different polar oils or esters to improve the solubilization of CBM.
- Concentration Check: Verify that the concentration of CBM does not exceed its solubility limit in the specific solvent system of your formulation at the lowest anticipated storage temperature.
- Stability Testing at Various Temperatures: Conduct stability tests by storing the formulation at different temperatures (e.g., 5°C, 25°C, 40°C) to observe any crystallization.[\[9\]](#) This will help identify the temperature at which solubility becomes an issue.

## Data Presentation

Table 1: Solubility of a 30% Aqueous Solution of **Camphor Benzalkonium Methosulfate** ("Mexoryl SO") in Various Solvents

Solvent	Solubility ( g/100 ml at 23°C after 24h)
Water	≥ 20
Ethanol	≥ 20
Isopropanol	≥ 20
DMSO	≥ 20

Source: Opinion on **camphor benzalkonium methosulfate**, Scientific Committee on Consumer Products (SCCP), 2006[4]

## Experimental Protocols

### Protocol 1: Determination of CBM Solubility in a Given Solvent System

Objective: To determine the saturation solubility of CBM in a specific solvent or a mixture of cosmetic ingredients.

Methodology:

- Preparation of Supersaturated Solutions: Add an excess amount of CBM to a known volume of the test solvent system in a sealed container.
- Equilibration: Agitate the samples at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the samples to separate the undissolved CBM from the saturated solution.
- Quantification: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent and analyze the concentration of CBM using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Calculate the solubility in mg/mL or g/100mL based on the measured concentration and the dilution factor.

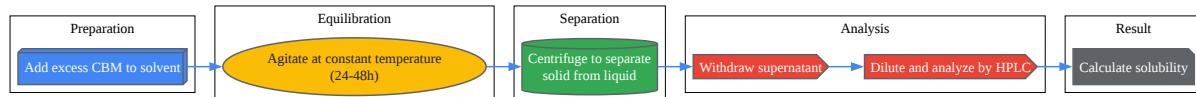
## Protocol 2: Compatibility Testing of CBM with Other Formulation Ingredients

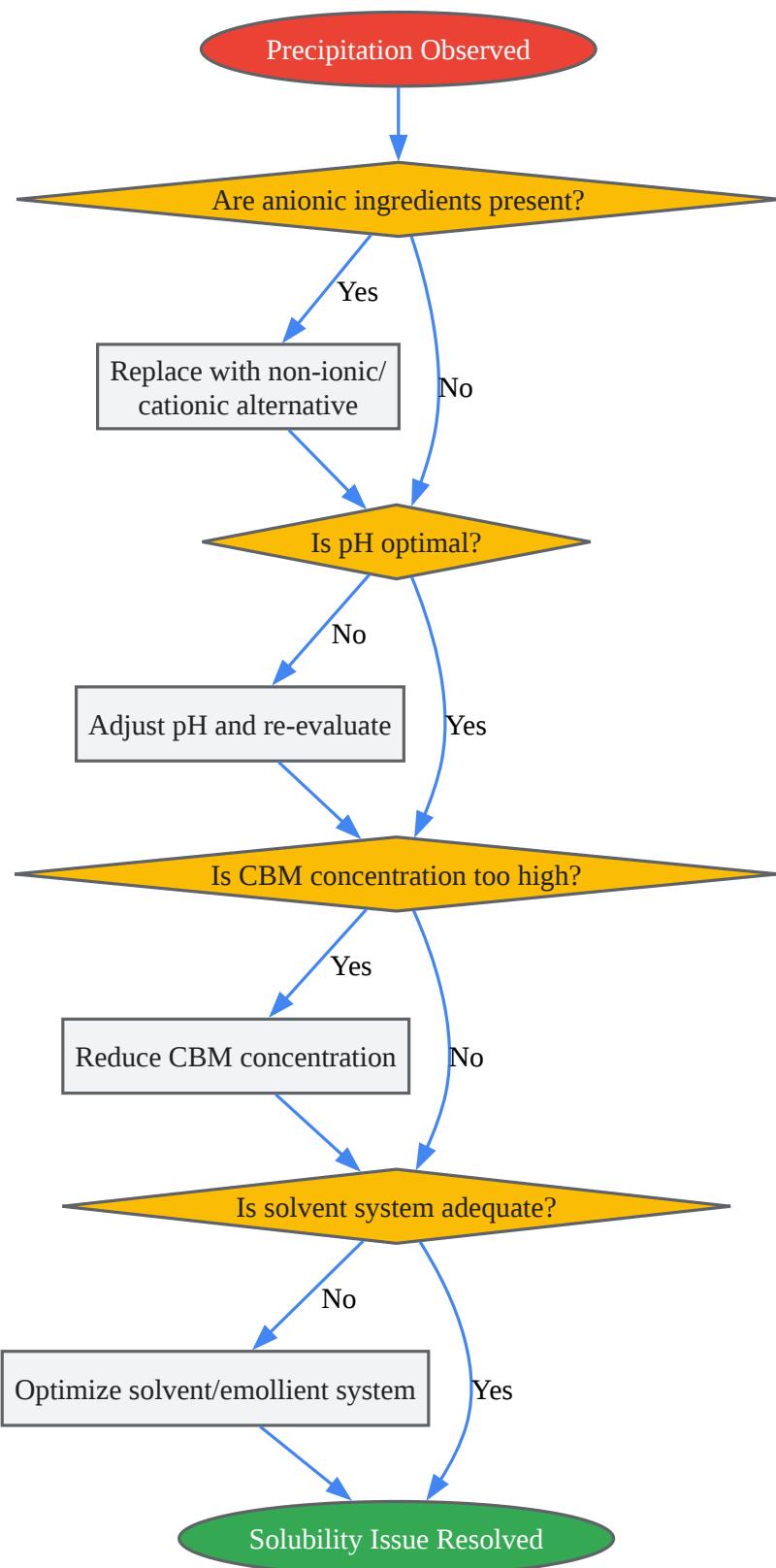
Objective: To assess the physical compatibility of CBM with other ingredients in a cosmetic formulation.

Methodology:

- Preparation of Binary Mixtures: Prepare a series of mixtures containing CBM and one other ingredient in a relevant solvent system (e.g., the aqueous phase of an emulsion). The concentrations should reflect those intended for the final formulation.
- Visual Observation: Visually inspect the mixtures immediately after preparation and after a set period (e.g., 24 hours) at different temperatures (e.g., room temperature, 4°C, 40°C). Look for any signs of incompatibility, such as precipitation, cloudiness, or color change.
- Microscopic Examination: For emulsions, use a microscope to examine the droplet size and distribution, and to look for any crystalline structures that may indicate precipitation.
- Turbidity Measurement: Use a turbidimeter to quantitatively measure any changes in the clarity of the solutions over time.

## Visualizations



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